

Application Notes: Staining Polyester Fibers with Disperse Red 56

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Compound of Interest

Compound Name: Disperse red 56

CAS No.: 12637-13-7

Cat. No.: B1175085

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Introduction

Disperse dyes are the primary class of dyes used for coloring polyester fibers due to their non-ionic nature and ability to penetrate the hydrophobic fiber structure at high temperatures.

Disperse Red 56 is a monoazo disperse dye suitable for achieving a vibrant red shade on polyester. This document provides a detailed laboratory-scale protocol for the exhaust dyeing of polyester fibers with **Disperse Red 56**, including pre-treatment, dyeing, and post-treatment procedures. It also includes expected colorfastness properties.

The dyeing mechanism for polyester involves the diffusion of the sparingly soluble disperse dye from the aqueous dyebath into the amorphous regions of the polyester fibers. This process is significantly influenced by temperature, requiring temperatures above the glass transition temperature of polyester (approximately 80-100°C) to increase the segmental mobility of the polymer chains, which allows the dye molecules to penetrate the fiber. The dye molecules are then held within the fiber by van der Waals forces and hydrogen bonds.

Materials and Equipment

- Substrate: 100% Polyester fabric

- Dye: **Disperse Red 56** (C.I. **Disperse Red 56**)
- Chemicals:
 - Non-ionic detergent
 - Sodium carbonate (Soda ash)
 - Acetic acid (glacial)
 - Dispersing agent
 - Sodium hydrosulfite (Hydrose)
 - Sodium hydroxide (Caustic soda)
- Equipment:
 - Laboratory-scale dyeing machine (e.g., glycerin bath beaker dyer, infrared dyer)
 - Beakers and graduated cylinders
 - Stirring rods
 - pH meter or pH paper
 - Heating and stirring plate
 - Analytical balance
 - Drying oven

Experimental Protocols

A three-step process is employed for the effective staining of polyester fibers: pre-treatment (scouring), dyeing, and post-treatment (reduction clearing).

Pre-treatment (Scouring)

The polyester fabric is first scoured to remove any impurities, such as oils, waxes, and sizing agents, which could hinder uniform dye uptake.

Parameter	Value
Non-ionic Detergent	1.0 g/L
Sodium Carbonate	1.0 g/L
Liquor-to-Goods Ratio	20:1
Temperature	70°C
Duration	30 minutes

Procedure:

- Prepare a scouring bath with the specified concentrations of non-ionic detergent and sodium carbonate.
- Immerse the polyester fabric in the bath and ensure it is fully wetted.
- Heat the bath to 70°C and maintain this temperature for 30 minutes with occasional stirring.
- After scouring, rinse the fabric thoroughly with hot water, followed by a cold water rinse to remove all residual chemicals.

Dyeing

The scoured polyester fabric is then dyed with **Disperse Red 56** using a high-temperature exhaust method.

Parameter	Value
Disperse Red 56	1.0% on weight of fiber (owf)
Dispersing Agent	1.0 g/L
Acetic Acid	To achieve pH 4.5-5.5
Liquor-to-Goods Ratio	20:1
Initial Temperature	60°C
Final Temperature	130°C
Rate of Temperature Rise	2°C/minute
Dyeing Time at 130°C	60 minutes
Cooling Rate	2°C/minute

Procedure:

- Set up a dyebath with the required amount of water and add the dispersing agent.
- Separately, prepare a dispersion of the **Disperse Red 56** dye by making a paste with a small amount of water and then diluting it with more water. Add this dispersion to the dyebath.
- Adjust the pH of the dyebath to 4.5-5.5 using acetic acid.
- Introduce the pre-treated polyester fabric into the dyebath at 60°C.
- Raise the temperature of the dyebath to 130°C at a rate of 2°C per minute.
- Maintain the dyeing temperature at 130°C for 60 minutes to allow for dye diffusion and fixation.
- After dyeing, cool the bath to 70°C at a rate of 2°C per minute.
- Drain the dyebath and rinse the dyed fabric with hot water.

Post-treatment (Reduction Clearing)

Reduction clearing is a crucial step to remove any unfixed disperse dye from the fiber surface, which significantly improves the wash and rubbing fastness of the dyed fabric.

Parameter	Value
Sodium Hydrosulfite	2.0 g/L
Sodium Hydroxide	2.0 g/L
Liquor-to-Goods Ratio	20:1
Temperature	80°C
Duration	20 minutes

Procedure:

- Prepare a fresh bath with sodium hydrosulfite and sodium hydroxide at the specified concentrations.
- Immerse the rinsed, dyed fabric into the reduction clearing bath.
- Heat the bath to 80°C and treat the fabric for 20 minutes.
- Drain the bath and rinse the fabric thoroughly with hot water, followed by a cold water rinse.
- Neutralize the fabric with a dilute solution of acetic acid (e.g., 0.5 g/L) for 5 minutes.
- Finally, give the fabric a final cold water rinse and dry it in an oven or air dry.

Data Presentation

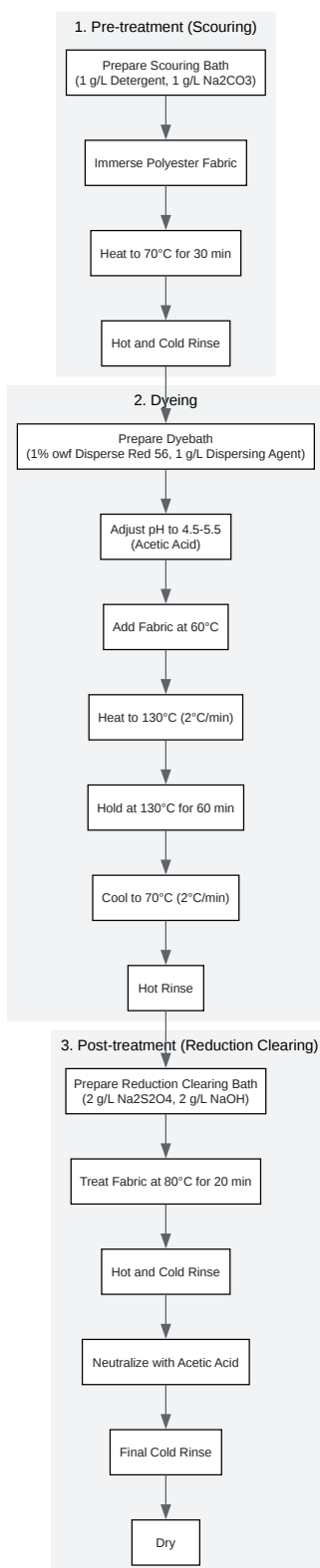
The following table summarizes the key properties of **Disperse Red 56** and the expected colorfastness ratings of polyester dyed with it. The fastness properties are based on standard test methods and provide a benchmark for the performance of the dyed fabric.

Table 1: Properties of **Disperse Red 56** and Expected Colorfastness on Polyester

Property	Value / Rating
Chemical Properties	
C.I. Name	Disperse Red 56
Molecular Formula	C ₁₇ H ₁₆ ClN ₅ O ₃
Molecular Weight	373.79 g/mol
CAS Number	12637-13-7
Colorfastness Ratings	
Light Fastness (ISO 105-B02)	6 (on a scale of 1-8)
Washing Fastness (ISO 105-C06)	4 (on a scale of 1-5)
Rubbing Fastness (ISO 105-X12)	Dry: 4-5, Wet: 4 (on a scale of 1-5)
Sublimation Fastness	3-4 (on a scale of 1-5)

Mandatory Visualization

Workflow for Staining Polyester with Disperse Red 56

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Caption: Experimental workflow for staining polyester fibers.

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